

Preparation of cuprous sulfite from copper metal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cuprous sulfite

Cat. No.: B077069

[Get Quote](#)

An In-depth Technical Guide to the Preparation of a Mixed-Valence Copper Sulfite Compound from Copper Metal

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthesis of a stable, mixed-valence copper(I,II) sulfite compound, commonly known as Chevreul's salt ($\text{Cu}_2\text{SO}_3 \cdot \text{CuSO}_3 \cdot 2\text{H}_2\text{O}$), starting from elemental copper. The direct synthesis of pure **cuprous sulfite** (Cu_2SO_3) is challenging due to its instability. Therefore, this guide focuses on the preparation of Chevreul's salt as a practical and stable alternative. The synthesis is presented as a two-stage process: the initial oxidation of copper metal to copper(II) sulfate, followed by the reductive precipitation of Chevreul's salt. This document includes detailed experimental protocols, tabulated quantitative data for easy reference, and a visual representation of the experimental workflow. While the compound itself is not directly involved in biological signaling pathways, this guide provides the rigorous chemical synthesis data required by researchers in various fields, including materials science and inorganic chemistry.

Introduction

The synthesis of copper compounds in the +1 oxidation state (cuprous) is of significant interest in various chemical applications. However, simple cuprous salts are often unstable. **Cuprous sulfite** (Cu_2SO_3) is a prime example, being difficult to isolate in a pure, stable form. A more readily prepared and stable compound containing copper(I) sulfite is Chevreul's salt, a mixed-valence copper(I,II) sulfite dihydrate with the formula $\text{Cu}_2\text{SO}_3 \cdot \text{CuSO}_3 \cdot 2\text{H}_2\text{O}$.^{[1][2][3]} This brick-

red, crystalline solid is insoluble in water and stable in air, making it a suitable compound for study and potential applications where a source of copper(I) is required.[3][4]

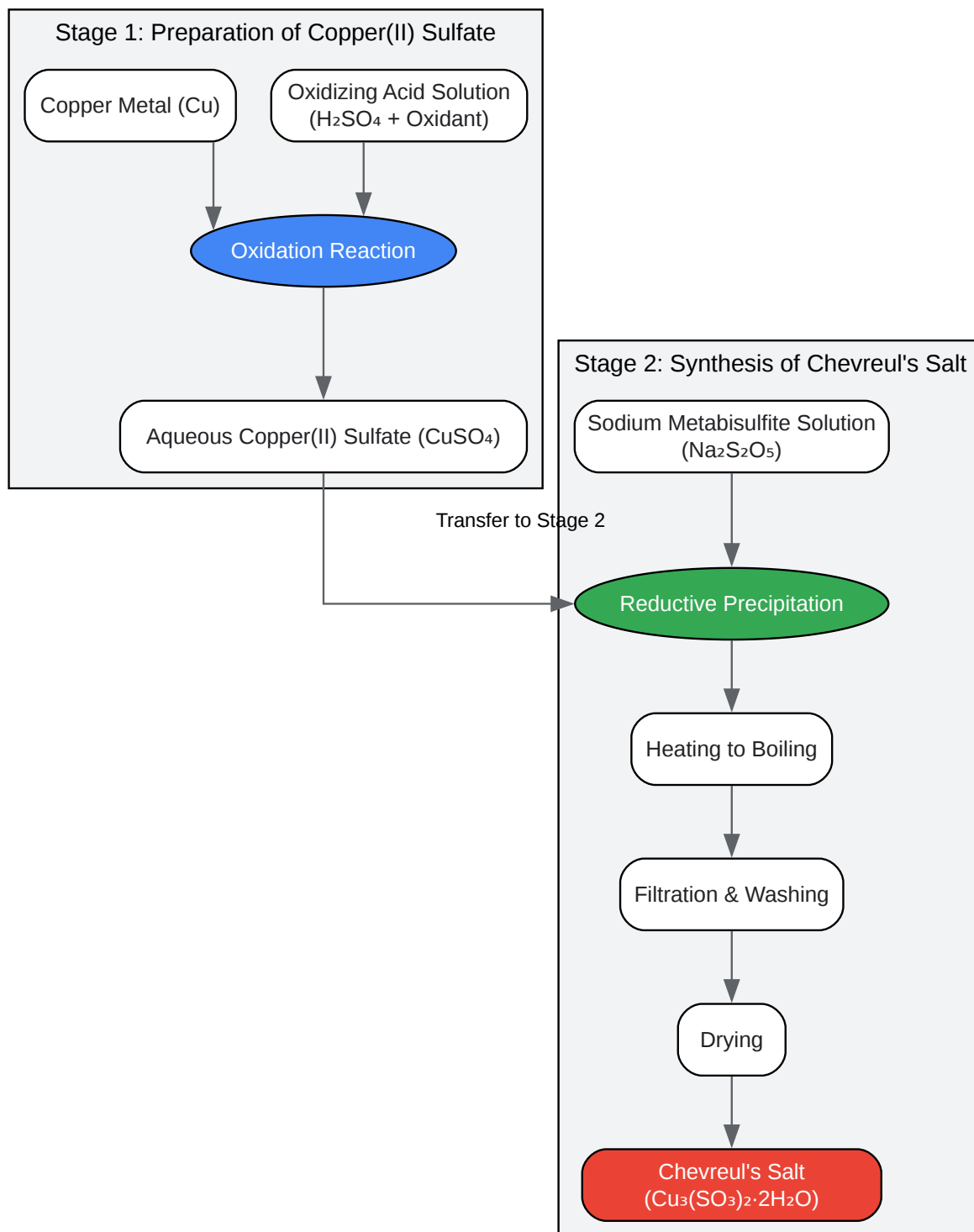
This guide details a reliable two-stage laboratory procedure for the preparation of Chevreul's salt, beginning with copper metal. The first stage involves the conversion of copper metal into an aqueous solution of copper(II) sulfate. The second stage describes the precipitation of Chevreul's salt from this solution using a reducing sulfite salt.

Synthesis Overview

The overall process can be logically divided into two distinct experimental stages:

- Stage 1: Preparation of Copper(II) Sulfate from Copper Metal. This stage involves the oxidation of elemental copper to Cu^{2+} ions in the presence of sulfuric acid.
- Stage 2: Synthesis of Chevreul's Salt ($\text{Cu}_2\text{SO}_3 \cdot \text{CuSO}_3 \cdot 2\text{H}_2\text{O}$). This stage utilizes the copper(II) sulfate solution from Stage 1. A reducing agent, sodium metabisulfite, is introduced to reduce a portion of the copper(II) to copper(I) and to provide the sulfite ions, leading to the precipitation of the mixed-valence salt.

The logical flow of this two-stage synthesis is depicted in the workflow diagram below.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the two-stage synthesis of Chevreul's salt from copper metal.

Experimental Protocols

Stage 1: Preparation of Copper(II) Sulfate from Copper Metal

This procedure utilizes nitric acid as an oxidizing agent to facilitate the dissolution of copper in sulfuric acid.

Materials:

- Copper metal (wire or turnings)
- Concentrated nitric acid (HNO_3)
- Concentrated sulfuric acid (H_2SO_4)
- Deionized water
- Glass beaker
- Heating plate

Procedure:

- Place approximately 6g of copper metal into a beaker.
- In a separate container, carefully prepare an acid solution by adding 5 mL of concentrated sulfuric acid and 3 mL of concentrated nitric acid to 30 mL of water.[\[5\]](#)
- Add the acid solution to the beaker containing the copper. The reaction will produce a brown gas (NO_2), which is toxic. This step must be performed in a well-ventilated fume hood.[\[5\]](#)
- Gently heat the mixture on a hot plate to ensure all the copper reacts. The solution will turn blue, indicating the formation of aqueous copper(II) sulfate.

- Once the reaction is complete (bubbling ceases and all copper is dissolved), allow the solution to cool. This blue solution is used directly in Stage 2.

Stage 2: Synthesis of Chevreul's Salt ($\text{Cu}_2\text{SO}_3 \cdot \text{CuSO}_3 \cdot 2\text{H}_2\text{O}$)

This protocol is adapted from established laboratory methods for the synthesis of Chevreul's salt.^{[6][7]}

Materials:

- Copper(II) sulfate solution (from Stage 1)
- Sodium metabisulfite ($\text{Na}_2\text{S}_2\text{O}_5$)
- Deionized water
- Erlenmeyer flask
- Heating plate
- Filtration apparatus (e.g., Büchner funnel)
- Wash bottles with deionized water and ethanol

Procedure:

- Prepare a solution of sodium metabisulfite by dissolving 2.0g of $\text{Na}_2\text{S}_2\text{O}_5$ in 10 mL of deionized water.^{[6][7]}
- In an Erlenmeyer flask, take the copper(II) sulfate solution from Stage 1. For the purpose of stoichiometry based on a standard preparation, a solution equivalent to dissolving 2.4g of $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ in 25 mL of water can be considered.^{[6][7]}
- Add the sodium metabisulfite solution to the copper(II) sulfate solution. The mixture will immediately turn a distinct emerald green color.^{[6][7]}

- Heat the green solution to boiling. As the solution boils, it will darken, and a brick-red precipitate of Chevreul's salt will form.[1][6] The boiling process may release sulfur dioxide gas, so adequate ventilation is required.[1]
- Continue boiling for several minutes until the precipitation is complete. The supernatant liquid should become clear.
- Allow the mixture to cool to room temperature.
- Collect the brick-red precipitate by vacuum filtration.
- Wash the collected solid first with deionized water and then with ethanol to facilitate drying.
- Dry the product in a desiccator or at a low temperature in an oven.

Quantitative Data Summary

The following tables summarize the quantitative parameters for the synthesis.

Table 1: Reagents for the Synthesis of Chevreul's Salt

Stage	Reagent	Formula	Molar Mass (g/mol)	Quantity	Role
1	Copper	Cu	63.55	~6.0 g	Starting Material
1	Sulfuric Acid (conc.)	H ₂ SO ₄	98.08	5 mL	Acid Medium
1	Nitric Acid (conc.)	HNO ₃	63.01	3 mL	Oxidizing Agent
2	Copper(II) Sulfate Pentahydrate *	CuSO ₄ ·5H ₂ O	249.68	2.4 g	Copper Source
2	Sodium Metabisulfite	Na ₂ S ₂ O ₅	190.11	2.0 g	Reducing & Sulfite Source

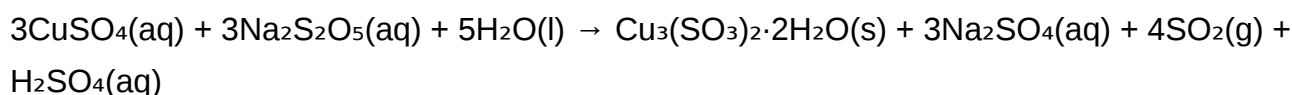
Note: The quantity for copper(II) sulfate is provided as a reference for the stoichiometry in Stage 2. The solution from Stage 1 should be used directly.

Table 2: Reaction Conditions and Product Characteristics

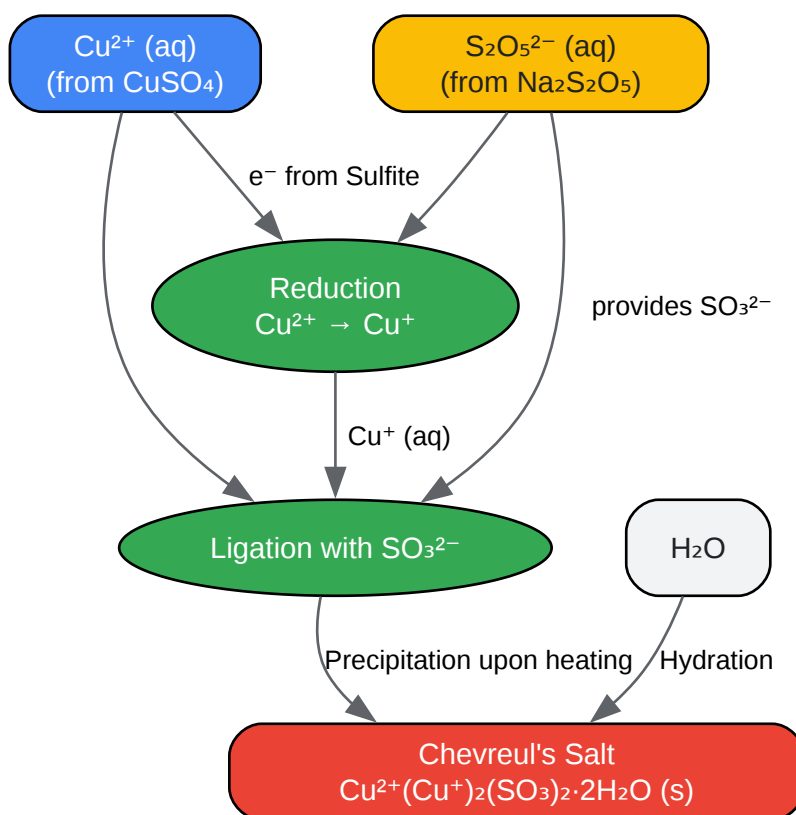
Parameter	Value	Notes
Stage 2 Reaction Temp.	Boiling (~100 °C)	Essential for the precipitation of Chevreul's salt.
Product Formula	$\text{Cu}_3(\text{SO}_3)_2 \cdot 2\text{H}_2\text{O}$	Also written as $\text{Cu}_2\text{SO}_3 \cdot \text{CuSO}_3 \cdot 2\text{H}_2\text{O}$. [3]
Molar Mass	386.78 g/mol	[4]
Appearance	Brick-red crystalline powder	[2] [4] [6]
Solubility in Water	Insoluble	[3] [4]
Solubility (other)	Soluble in aqueous ammonia	Forms a deep blue tetraamminecopper(II) complex. [1] [4]
Reaction with Acid	Reacts with HCl	Produces a white precipitate of copper(I) chloride. [1] [4]
Thermal Stability	Decomposes above 200 °C	[2]

Chemical Reaction Pathway

The chemical transformations occurring during the synthesis of Chevreul's salt are complex. The sodium metabisulfite in solution exists in equilibrium with sodium bisulfite. The bisulfite ions act as both a reducing agent and the source of the sulfite ligands. The overall balanced chemical equation for the precipitation step can be represented as:



The diagram below illustrates the key chemical transformations.



[Click to download full resolution via product page](#)

Caption: Simplified reaction pathway for the formation of Chevreul's salt.

Conclusion

This guide provides a detailed and practical methodology for the synthesis of Chevreul's salt ($\text{Cu}_2\text{SO}_3 \cdot \text{CuSO}_3 \cdot 2\text{H}_2\text{O}$) from elemental copper. By breaking the process down into two manageable stages and providing clear, actionable protocols and quantitative data, researchers can reliably produce this stable mixed-valence copper sulfite compound. The provided workflow and reaction pathway diagrams offer a clear visual summary of the process, aiding in both planning and understanding the underlying chemical transformations. This foundational knowledge is crucial for any further investigation or application of this interesting copper compound in various scientific disciplines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chevreul's salt - Sciencemadness Wiki [sciencemadness.org]
- 2. acs.org [acs.org]
- 3. en.wikipedia.org [en.wikipedia.org]
- 4. copper-chemistry.fandom.com [copper-chemistry.fandom.com]
- 5. 3 Ways to Make Copper Sulfate - wikiHow [wikihow.com]
- 6. The Home Scientist: Chevreul's Salt [thehomescientist.blogspot.com]
- 7. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Preparation of cuprous sulfite from copper metal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077069#preparation-of-cuprous-sulfite-from-copper-metal]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com